

N-Formyl-L-alanine Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **N-Formyl-L-alanine**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Formyl-L-alanine**, a key derivative of the amino acid L-alanine. While quantitative solubility data for **N-Formyl-L-alanine** in various solvents is not readily available in published literature, this document compiles the existing physical and chemical properties, discusses the expected solubility behavior based on related compounds, outlines standard experimental protocols for solubility determination, and explores the relevant biological context of N-formylated amino acids.

Physicochemical Properties of N-Formyl-L-alanine

A summary of the known physicochemical properties of **N-Formyl-L-alanine** is presented below. This data is essential for understanding its behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C4H7NO3	[1]
Molecular Weight	117.10 g/mol	[1]
Melting Point	147-148 °C	[2]
Boiling Point	83-86 °C (at 29 Torr)	[2]
pKa	3.50 ± 0.10 (Predicted)	[2]
Appearance	White to almost white powder to crystal	[2]

Solubility Profile of N-Formyl-L-alanine

Direct quantitative solubility data for **N-Formyl-L-alanine** in common laboratory solvents is scarce. However, based on the principles of chemical structure and the solubility of analogous compounds, a qualitative assessment can be made.

Expected Solubility:

- Water: Amino acids are generally soluble in water^[3]. The presence of the polar formyl group and the carboxylic acid and amide functionalities in **N-Formyl-L-alanine** suggests it will be soluble in water.
- Alcohols (Methanol, Ethanol): Amino acids are typically slightly soluble to soluble in alcohols^[3]. For instance, L-alanine is soluble in 80% ethanol^[3]. It is anticipated that **N-Formyl-L-alanine** will exhibit some degree of solubility in lower-chain alcohols.
- Polar Aprotic Solvents (DMSO, DMF): For a related compound, N-Formyl-Met-Leu-Phe, solubility is significantly higher in DMSO (30 mg/ml) and DMF (25 mg/ml) compared to ethanol (0.5 mg/ml) or PBS (0.1 mg/ml)^[4]. This suggests that **N-Formyl-L-alanine** is also likely to be soluble in these solvents.
- Non-polar Solvents (e.g., Diethyl Ether): L-alanine is insoluble in diethyl ether^[3]. Due to the polar nature of **N-Formyl-L-alanine**, it is expected to have very low solubility in non-polar organic solvents.

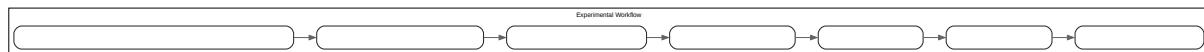
It is important to note that the formylation of the amino group removes its basic character, which will influence its solubility behavior, particularly in response to pH changes, when compared to the parent L-alanine.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocols are recommended. These methods are standard for determining the solubility of amino acid derivatives.

Gravimetric Method

This is a straightforward and widely used method for determining solubility.

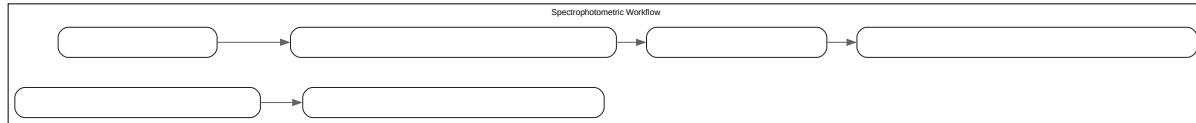


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Caption: Gravimetric method for solubility determination.

Spectrophotometric Method

This method is suitable for compounds that have a chromophore or can be derivatized to produce a colored product.

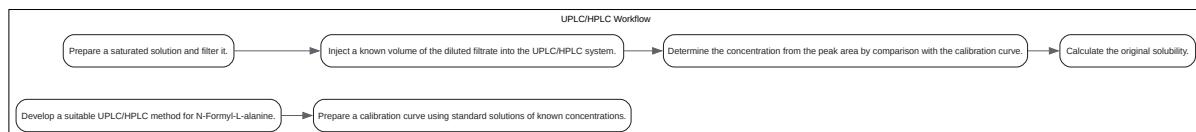


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Caption: Spectrophotometric workflow for solubility.

High-Performance Liquid Chromatography (UPLC/HPLC)

UPLC/HPLC is a highly sensitive and accurate method for determining solubility, especially for compounds with low solubility.



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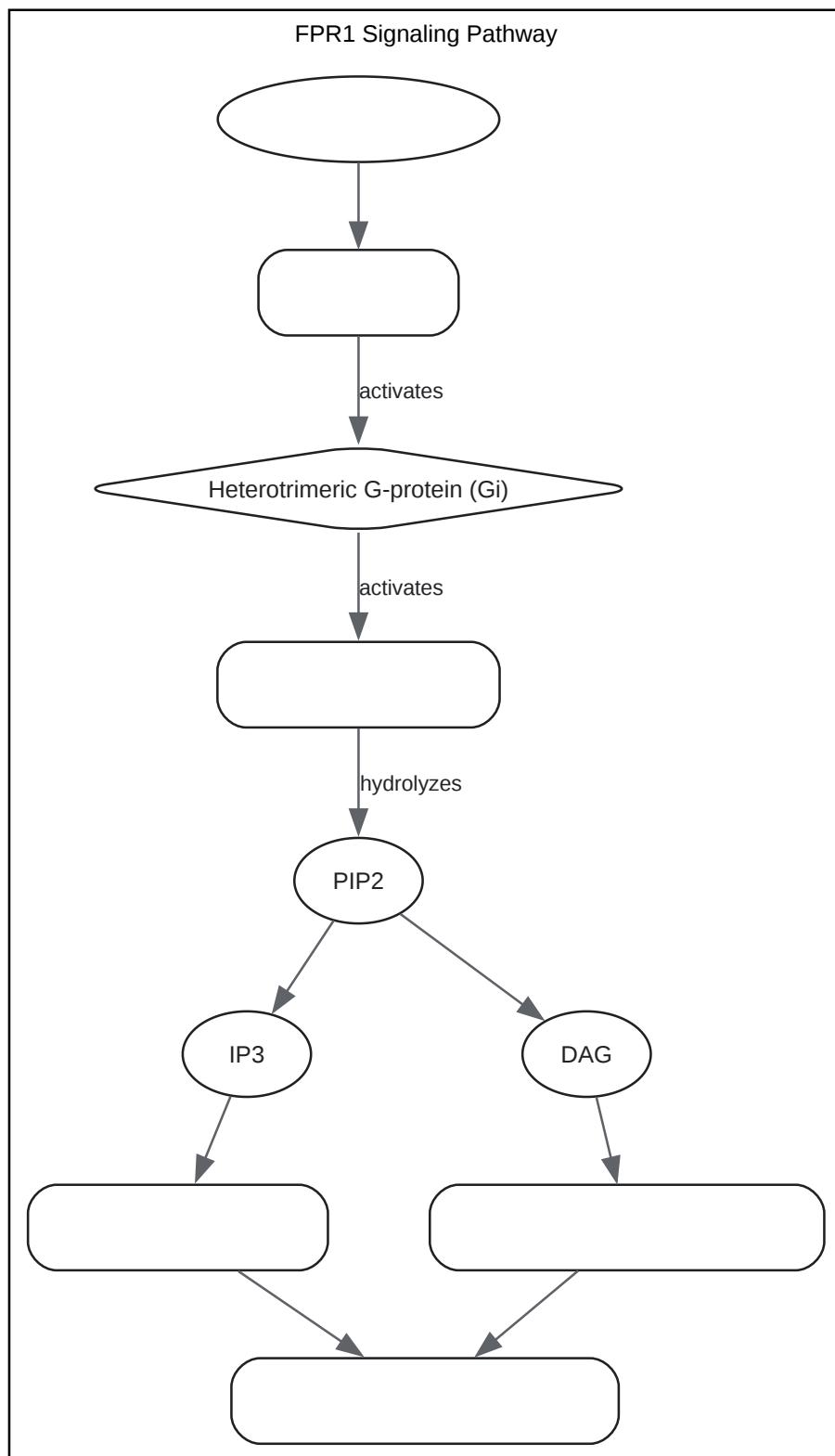
Caption: UPLC/HPLC workflow for solubility determination.

Biological Relevance and Signaling Pathways

N-formylated peptides, including those containing **N-Formyl-L-alanine**, are recognized by a class of G protein-coupled receptors known as Formyl Peptide Receptors (FPRs). These

receptors are primarily found on immune cells and play a crucial role in the innate immune response to bacterial infections and tissue damage.

The binding of an N-formylated peptide to FPR1 initiates a signaling cascade that leads to various cellular responses, including chemotaxis, degranulation, and the production of reactive oxygen species.



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Caption: Simplified FPR1 signaling pathway.

Conclusion

While specific quantitative solubility data for **N-Formyl-L-alanine** is not readily available, this guide provides a framework for researchers to understand its likely solubility characteristics and to experimentally determine these values. The provided protocols offer robust methods for generating the necessary data for applications in drug development and other scientific research. Furthermore, the context of its interaction with the Formyl Peptide Receptor signaling pathway underscores its biological importance and potential as a research tool. It is recommended that researchers empirically determine the solubility of **N-Formyl-L-alanine** in their specific solvent systems of interest to ensure accuracy in their experimental design.

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